

Application Notes and Protocols: Preparation of Selenite Broth Base with Sodium Biselenite

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of Selenite Broth, a selective enrichment medium used for the isolation of Salmonella and some Shigella species from clinical and food samples. The protocol is based on the formulation by Leifson, which utilizes **sodium biselenite** as a selective agent to inhibit the growth of coliforms and other gram-negative and gram-positive bacteria.[1][2][3]

Principle

Selenite Broth facilitates the recovery of Salmonella species from samples where they may be present in low numbers.[4][5] The selective action of the medium is attributed to **sodium biselenite**, which inhibits the growth of many commensal intestinal bacteria, such as E. coli and enterococci.[2][6] The broth contains peptone or tryptone as a source of nitrogen and amino acids.[5][7] Lactose is included as a fermentable carbohydrate; the acid produced from its fermentation helps to counteract the increase in pH that occurs as selenite is reduced by bacterial growth, thus maintaining the selective environment.[2][4] Sodium phosphate acts as a buffer to maintain a stable pH and reduce the toxicity of selenite.[2][4][5]

Quantitative Data Summary

The following table summarizes the typical composition for the preparation of 1 liter of Selenite Broth.



Component	Amount (grams/liter)	Purpose
Peptone or Tryptone	5.0	Provides essential nutrients, including nitrogenous and carbonaceous compounds, and amino acids.[4][5][7]
Lactose	4.0	Fermentable carbohydrate source; maintains the pH of the medium.[2][4][5]
Disodium Hydrogen Phosphate (or Sodium Phosphate)	10.0	Buffering agent to maintain a stable pH and reduce selenite toxicity.[2][4][5]
Sodium Biselenite (Sodium Hydrogen Selenite)	4.0	Selective agent to inhibit the growth of non-target organisms.[1][2][4][5]

Experimental Protocol

This protocol details the steps for preparing 1 liter of Selenite Broth.

Materials:

- · Peptone or Tryptone
- Lactose
- Disodium Hydrogen Phosphate
- **Sodium Biselenite** (Sodium Hydrogen Selenite) Caution: Highly toxic and corrosive agent. Handle with appropriate personal protective equipment.[3][4]
- Purified/distilled water
- · 1-liter flask or bottle
- Magnetic stirrer and stir bar (optional)



- Heating plate or boiling water bath
- Sterile test tubes or final containers
- pH meter

Procedure:

- Dissolve the Base Components: In a 1-liter flask, add 19 grams of the selenite broth base (comprising 5g peptone, 4g lactose, and 10g disodium hydrogen phosphate) to 1 liter of purified or distilled water.[4][5][8] Alternatively, some protocols suggest dissolving the sodium biselenite first.[1][2]
- Add **Sodium Biselenite**: Carefully weigh and add 4.0 grams of **sodium biselenite** to the solution.[2][4][5] Mix well until all components are dissolved. Gentle warming can be applied to aid dissolution.[4][5]
- pH Adjustment: Check the pH of the medium and adjust to a final pH of 7.0 ± 0.2 at 25°C if necessary.[5]
- Dispense: Distribute the prepared broth into sterile test tubes or other final containers.[4][5]
- Sterilization: Sterilize the medium in a boiling water bath or by using free-flowing steam for 10-30 minutes.[1][4][5] DO NOT AUTOCLAVE, as excessive heat is detrimental to the performance of the broth.[1][4][5]
- Storage: After sterilization, cool the broth to room temperature. The prepared medium should be stored at 2-8°C in a tightly closed container, protected from light.[3]
- Quality Control: Before use, visually inspect the broth. A large amount of red precipitate at the bottom of the tube indicates the reduction of selenite, and such tubes should be discarded.[4][5]

Visualizations





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Caption: Workflow for the preparation of Selenite Broth.

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